

Protocol for Reconstitution and Storage of p24 (194-210) Peptide

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Compound of Interest

Compound Name: HIV-1 gag Protein p24 (194-210)

Cat. No.: B15568304

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Introduction

The HIV-1 gag protein p24 is a critical component of the viral capsid and a key target in HIV research and diagnostic development. The p24 (194-210) peptide, with the sequence Ala-Asn-Pro-Asp-Cys-Lys-Thr-Ile-Leu-Lys-Ala-Leu-Gly-Pro-Ala-Ala-Thr, is a specific fragment of this protein used in various immunological and biochemical assays. Proper reconstitution and storage of this lyophilized peptide are paramount to ensure its stability, solubility, and functionality in experimental settings. This document provides a detailed protocol for the effective handling of the p24 (194-210) peptide.

Physicochemical Properties

A thorough understanding of the peptide's physicochemical properties is essential for selecting the appropriate reconstitution solvent.

Property	Value
Amino Acid Sequence	Ala-Asn-Pro-Asp-Cys-Lys-Thr-Ile-Leu-Lys-Ala-Leu-Gly-Pro-Ala-Ala-Thr
Molecular Formula	C73H125N20O23S
Molecular Weight	~1683 g/mol
Physicochemical Analysis	The peptide sequence contains both hydrophobic (Ala, Ile, Leu, Pro) and hydrophilic/charged (Asn, Asp, Cys, Lys, Thr) residues. The presence of acidic (Asp) and basic (Lys) residues suggests that the peptide's solubility will be pH-dependent. The cysteine residue introduces the potential for oxidation and disulfide bond formation.

Experimental Protocols

Reconstitution of Lyophilized p24 (194-210) Peptide

This protocol outlines the steps to dissolve the lyophilized peptide powder to create a stock solution.

Materials:

- Lyophilized p24 (194-210) peptide vial
- Sterile, high-purity water
- Dimethyl sulfoxide (DMSO), sequencing grade
- Sterile phosphate-buffered saline (PBS), pH 7.4
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized peptide to warm to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture, which can affect peptide stability.
- **Centrifugation:** Briefly centrifuge the vial to ensure that all the lyophilized powder is collected at the bottom of the tube.
- **Solvent Selection:** Based on the peptide's sequence, which contains a mix of hydrophobic and hydrophilic residues, a small amount of an organic solvent is recommended for initial solubilization, followed by dilution with an aqueous buffer. DMSO is a suitable initial solvent.
- **Initial Dissolution:**
 - Carefully open the vial in a clean environment.
 - To create a concentrated stock solution (e.g., 1-10 mg/mL), add the required volume of DMSO to the peptide. For example, to make a 10 mg/mL stock from 1 mg of peptide, add 100 μ L of DMSO.
 - Gently vortex or sonicate the vial for a few seconds to aid dissolution. Visually inspect to ensure the solution is clear and free of particulates.
- **Aqueous Dilution:**
 - Slowly add the desired aqueous buffer (e.g., sterile PBS, pH 7.4) to the DMSO stock solution to achieve the final working concentration. It is crucial to add the buffer to the DMSO solution and not the other way around to avoid precipitation.
 - For example, to get a final concentration of 1 mg/mL in 10% DMSO/PBS, add 900 μ L of sterile PBS to the 100 μ L of 10 mg/mL DMSO stock.
- **Final Concentration Calculation:** To calculate the molar concentration of the stock solution, use the following formula:

$$\text{Concentration (M)} = \text{Mass (g)} / (\text{Molecular Weight (g/mol)} * \text{Volume (L)})$$

For a 1 mg/mL solution: $(0.001 \text{ g}) / (1683 \text{ g/mol} * 0.001 \text{ L}) = 0.000594 \text{ M}$ or 594 μ M

Storage of p24 (194-210) Peptide

Proper storage is critical to maintain the integrity of the peptide over time.

Lyophilized Peptide:

- Long-term storage: Store lyophilized peptide at -20°C or -80°C in a desiccated environment. Under these conditions, the peptide can be stable for several years.
- Handling: Before use, allow the vial to equilibrate to room temperature in a desiccator to prevent moisture absorption.

Reconstituted Peptide Solution:

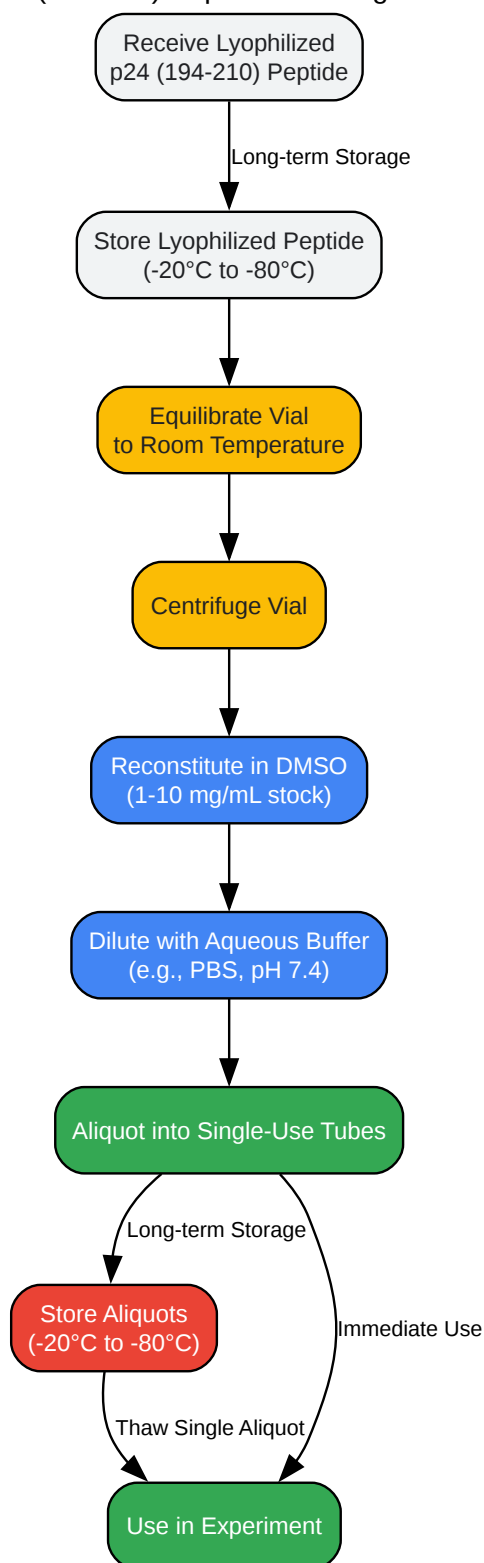
- Short-term storage: Store the reconstituted peptide solution at 4°C for no longer than one week.
- Long-term storage: For long-term storage, it is highly recommended to aliquot the reconstituted peptide into single-use volumes in low-protein binding tubes and store them at -20°C or -80°C. This prevents repeated freeze-thaw cycles, which can lead to peptide degradation.
- Cysteine-containing peptides: As the p24 (194-210) peptide contains a cysteine residue, it is susceptible to oxidation. For critical applications, it is advisable to use degassed buffers for reconstitution and to store aliquots under an inert gas (e.g., argon or nitrogen).

Quantitative Data Summary

Parameter	Recommendation
Reconstitution Solvent (Initial)	Dimethyl sulfoxide (DMSO)
Reconstitution Buffer (Final)	Sterile Phosphate-Buffered Saline (PBS), pH 7.4
Recommended Stock Concentration	1-10 mg/mL
Storage of Lyophilized Peptide	-20°C to -80°C
Storage of Reconstituted Peptide (Short-term)	4°C (up to 1 week)
Storage of Reconstituted Peptide (Long-term)	-20°C to -80°C in single-use aliquots

Experimental Workflow Diagram

p24 (194-210) Peptide Handling Workflow

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Caption: Workflow for handling p24 (194-210) peptide.

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